

Application Notes and Protocols for Aerobic Oxidation with KetoABNO Co-catalysts

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Compound of Interest

Compound Name: KetoABNO

Cat. No.: B1228459

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These application notes provide a comprehensive guide to the experimental setup for aerobic oxidation reactions utilizing 9-azabicyclo[3.3.1]nonan-3-one N-oxyl (**KetoABNO**) as a highly efficient co-catalyst. The protocols detailed below are suitable for the selective oxidation of a wide range of primary and secondary alcohols to their corresponding aldehydes and ketones, as well as the oxidation of aldehydes to carboxylic acids. The use of **KetoABNO**, in conjunction with various co-catalysts, offers a mild and environmentally friendly approach to these crucial transformations, often employing air or molecular oxygen as the terminal oxidant.

Overview of KetoABNO-Catalyzed Aerobic Oxidation

KetoABNO is a stable nitroxyl radical that, due to its reduced steric hindrance and high redox potential, serves as an excellent catalyst for a variety of oxidative transformations.^{[1][2][3]} In combination with a co-catalyst, **KetoABNO** facilitates the aerobic oxidation of alcohols and aldehydes under mild reaction conditions.^{[4][5]} Common co-catalytic systems include those based on bismuth, copper, and NO_x species.^{[4][5][6]} These methods are noted for their broad functional group tolerance, making them valuable tools in organic synthesis and drug development.^{[4][5]}

Experimental Protocols

General Protocol for Aerobic Oxidation of Alcohols to Aldehydes/Ketones using a $\text{Bi}(\text{NO}_3)_3$ /KetoABNO System

This protocol is adapted from a highly efficient method for the oxidation of primary and secondary alcohols.^{[4][7]}

Materials:

- Alcohol substrate
- Bismuth(III) nitrate pentahydrate ($\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$)
- **KetoABNO** (9-azabicyclo[3.3.1]nonan-3-one N-oxyl)
- Acetonitrile (CH_3CN), anhydrous
- Schlenk tube (10 mL)
- Magnetic stirrer and stir bar
- Heating system (e.g., oil bath)
- Air balloon

Procedure:

- To a 10 mL Schlenk tube equipped with a magnetic stir bar, add the alcohol substrate (1.0 mmol), $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ (10 mol%, 0.1 mmol), and **KetoABNO** (5 mol%, 0.05 mmol).^{[4][7]}
- Add anhydrous acetonitrile (2.0 mL) to the tube.
- Fit the Schlenk tube with an air balloon.
- Place the reaction mixture in a preheated oil bath at 65 °C.
- Stir the reaction mixture vigorously for the specified time (typically 2 hours, but may vary depending on the substrate).^{[4][7]}

- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, cool the reaction mixture to room temperature.
- Remove the solvent under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain the desired aldehyde or ketone.

General Protocol for Aerobic Oxidation of Aldehydes to Carboxylic Acids using a KetoABNO/NO_x System

This protocol is particularly useful for the oxidation of aldehydes, including sensitive α -chiral aldehydes, to carboxylic acids without epimerization.^{[5][8]}

Materials:

- Aldehyde substrate
- **KetoABNO**
- Sodium nitrite (NaNO₂)
- Acetonitrile (CH₃CN), anhydrous
- Oxygen balloon
- Reaction flask

Procedure:

- To a reaction flask containing the aldehyde (1.0 mmol), add anhydrous acetonitrile (to make a 1 M solution).^[5]
- Add **KetoABNO** and NaNO₂ as co-catalysts.
- Fit the flask with an oxygen balloon.

- Stir the reaction mixture at room temperature.
- Monitor the reaction progress by a suitable analytical method (e.g., ^1H NMR spectroscopy).
[5]
- Upon completion, quench the reaction and work up as necessary.
- Isolate and purify the carboxylic acid product, typically by extraction and subsequent chromatographic or crystallization methods.

Data Presentation: Substrate Scope and Reaction Conditions

The following tables summarize the quantitative data for the aerobic oxidation of various substrates using **KetoABNO** co-catalytic systems.

Table 1: $\text{Bi}(\text{NO}_3)_3$ /KetoABNO-Catalyzed Aerobic Oxidation of Alcohols

Reaction Conditions: Alcohol (1 mmol), $\text{Bi}(\text{NO}_3)_3 \cdot 5\text{H}_2\text{O}$ (10 mol%), **KetoABNO** (5 mol%), CH_3CN (2 mL), 65 °C, 2 h, under an air balloon.[4][7]

Entry	Substrate (Alcohol)	Product	Yield (%)
1	1-Phenylethanol	Acetophenone	94 (gram-scale)
2	Benzyl alcohol	Benzaldehyde	Moderate to high
3	Various primary alcohols	Corresponding aldehydes	Moderate to high
4	Various secondary alcohols	Corresponding ketones	Moderate to high

Table 2: KetoABNO/ NO_x -Catalyzed Aerobic Oxidation of Aldehydes

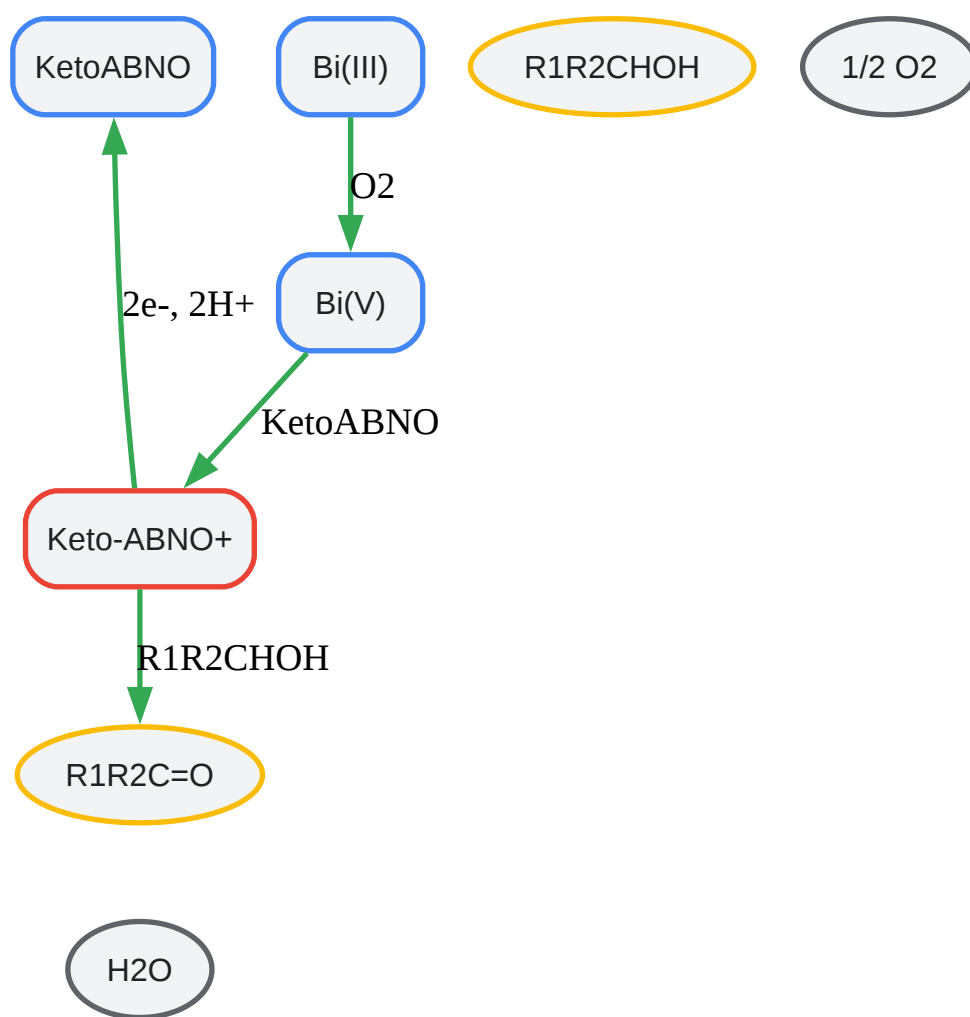
Reaction Conditions: Aldehyde (1 mmol), CH_3CN (1 M), O_2 balloon.[5]

Entry	Substrate (Aldehyde)	Product	Yield (%)	Notes
1	(R)-2-Phenylpropanal	(R)-2-Phenylpropanoic acid	Good	No racemization observed
2	Simple aliphatic aldehydes	Corresponding carboxylic acids	Good	
3	Electron-deficient aromatic aldehydes	Corresponding carboxylic acids	Good	
4	Benzaldehyde	Benzoic acid	Negligible conversion	

Visualization of Experimental Workflow and Catalytic Cycle

Experimental Workflow

The following diagram illustrates the general workflow for the aerobic oxidation of alcohols using the $\text{Bi}(\text{NO}_3)_3$ /KetoABNO system.



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